

A Comprehensive Technical Guide to Tetrabutylammonium Diphenylphosphinate

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Compound of Interest

Compound Name: *Tetrabutylammonium
diphenylphosphinate*

Cat. No.: *B056941*

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For researchers, scientists, and professionals in drug development, a thorough understanding of reagents is paramount. This guide provides an in-depth look at **tetrabutylammonium diphenylphosphinate**, a versatile quaternary ammonium salt. Below, you will find its chemical properties, synthesis protocols, and key applications, presented in a clear and structured format to support your research and development endeavors.

Core Chemical and Physical Properties

Tetrabutylammonium diphenylphosphinate is a salt composed of a tetrabutylammonium cation and a diphenylphosphinate anion.^[1] This structure lends it utility in various chemical transformations.^[1]

Property	Value
Synonyms	N,N,N-Tributyl-1-butanaminium Diphenylphosphinate, Diphenylphosphinic Acid Ion(1-) N,N,N-Tributyl-1-butanaminium, diphenylphosphinate;tetrabutylazanium[2][3][4]
CAS Number	208337-00-2[1][4]
Molecular Formula	C ₂₈ H ₄₆ NO ₂ P[1][2][3]
Molecular Weight	459.64 g/mol [2][3]
Appearance	White to off-white solid[1][2]
¹ H NMR (CDCl ₃)	δ 7.90–7.85 (m, 4H), 7.25–7.22 (m, 6H), 3.28 (t, J = 8.4 Hz, 8H), 0.92 (t, J = 7.3 Hz, 12H)[1]
¹³ C NMR (CDCl ₃)	δ 131.7, 128.5, 127.3, 58.8, 24.1, 19.6, 13.4[1]
Infrared (IR) Peaks	2956, 1474, 1212, 1119, 1042, and 698 cm ⁻¹ [1]
Elemental Analysis	Found: C (73.62%), H (10.12%), N (3.14%). Theoretical: C (73.17%), H (10.09%), N (3.05%) [1]

Synthesis of Tetrabutylammonium Diphenylphosphinate

The primary synthesis route for **tetrabutylammonium diphenylphosphinate** involves the neutralization of diphenylphosphinic acid with tetrabutylammonium hydroxide.[1] This acid-base reaction provides a straightforward and high-yielding method for its preparation.

Experimental Protocol

A standard laboratory procedure for the synthesis is as follows:

- **Dissolution:** Dissolve one molar equivalent of diphenylphosphinic acid in anhydrous methanol.

- Neutralization: Add one molar equivalent of tetrabutylammonium hydroxide dropwise to the solution at room temperature (20–25°C) under a nitrogen atmosphere.
- Reaction: Stir the mixture for 2–4 hours. The formation of a clear solution indicates the completion of the neutralization reaction.
- Solvent Removal: Evaporate the methanol under reduced pressure.
- Recrystallization: Recrystallize the resulting solid residue from an ether/hexane mixture to yield pure **tetrabutylammonium diphenylphosphinate** as a white crystalline solid.

This method typically results in yields between 85% and 92%.^[1]

Key Applications in Organic Synthesis

Tetrabutylammonium diphenylphosphinate serves as a valuable reagent in organic chemistry, primarily due to the dual functionality of its ionic components. The diphenylphosphinate anion can act as a nucleophile, while the bulky tetrabutylammonium cation helps to solubilize the salt in organic solvents and can stabilize reaction intermediates.^[1]

One of its notable applications is in Stille cross-coupling reactions.^{[1][2]} It has been utilized as a key reagent in the synthesis of complex molecules, including the potent antiviral agent (-)-Macrolactin A and its analogues.^[2] In these reactions, the compound can play a role in stabilizing the palladium catalyst, thereby enhancing reaction efficiency.^[1]

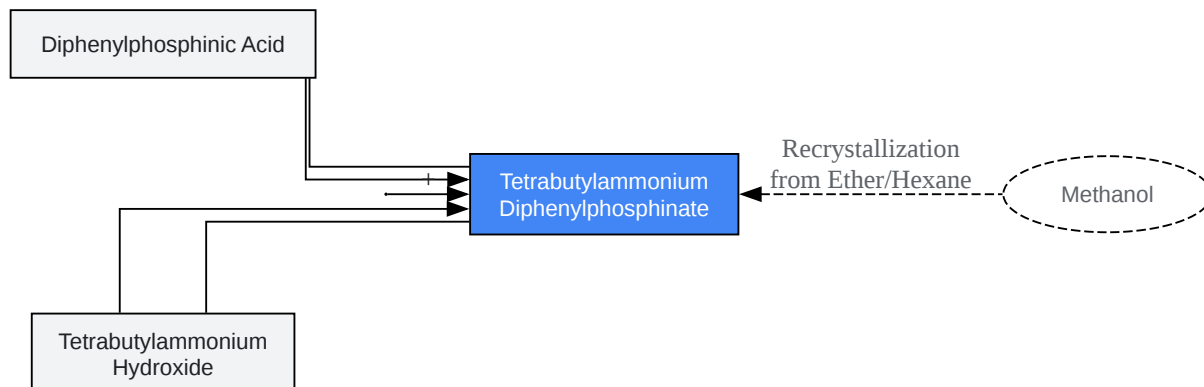
Related Compounds

The properties and reactivity of **tetrabutylammonium diphenylphosphinate** can be understood in the context of its constituent ions and related salts.

Compound	Formula	Key Applications	Distinguishing Features
Diphenylphosphinic Acid	$C_{12}H_{11}O_2P$	Precursor for the synthesis of diphenylphosphinate salts and esters.	The acidic precursor to the diphenylphosphinate anion.
Tetrabutylammonium Hydroxide	$C_{16}H_{37}NO$	Strong base used in organic synthesis; precursor to various tetrabutylammonium salts. ^[5]	The basic precursor used to neutralize diphenylphosphinic acid in the synthesis of the title compound. ^[1]
Tetrabutylammonium Hexafluorophosphate	$C_{16}H_{36}F_6NP$	A non-coordinating electrolyte in electrochemical studies. ^[1]	The hexafluorophosphate anion is more resistant to hydrolysis than diphenylphosphinate. ^[1]
Tetrabutylammonium Perchlorate	$C_{16}H_{36}ClNO_4$	A common supporting electrolyte in electrochemistry. ^[1]	Lacks the phosphinate group, making it unsuitable for applications requiring phosphinate-mediated catalysis. ^[1]

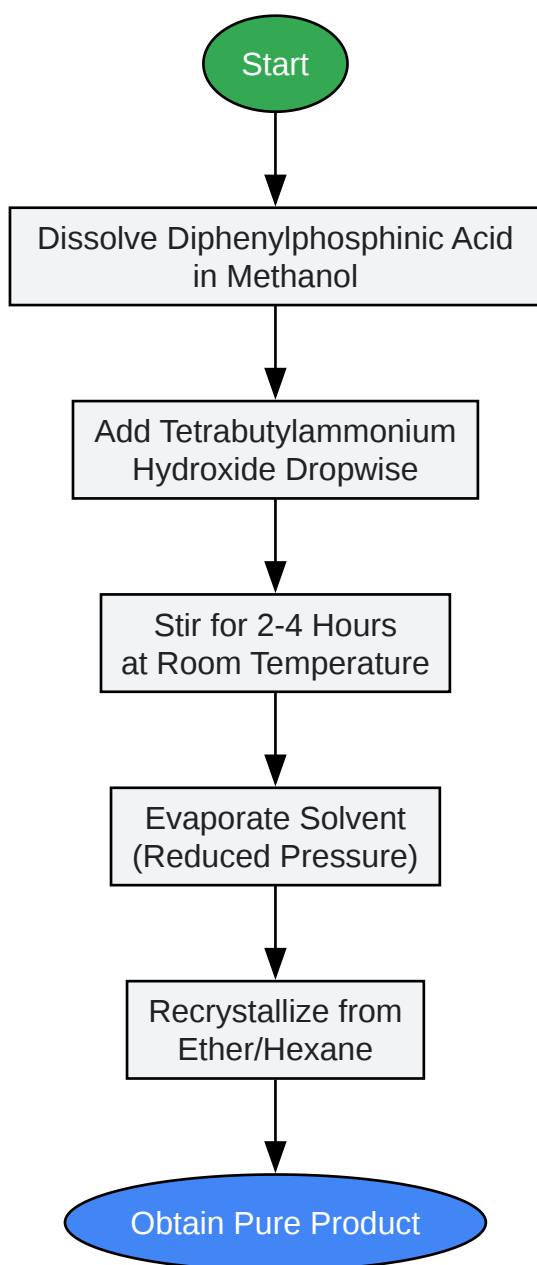
Visualizing Chemical Relationships and Synthesis

To further clarify the relationships between these compounds and the synthesis process, the following diagrams are provided.



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Synthesis of **Tetrabutylammonium Diphenylphosphinate**.



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Experimental Workflow for Synthesis.

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References

- 1. Tetrabutylammonium diphenylphosphinate | 208337-00-2 | Benchchem [benchchem.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. Tetrabutylammonium diphenylphosphinate | C₂₈H₄₆NO₂P | CID 10885012 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cymitquimica.com [cymitquimica.com]
- 5. Tetrabutylammonium - Wikipedia [en.wikipedia.org]
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